

A Technical Guide to the Natural Abundance and Isotopic Composition of Samarium

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Compound of Interest

Compound Name: Samarium-147

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This guide provides a detailed overview of the natural abundance and isotopic composition of the element Samarium (Sm). It is intended for researchers, scientists, and professionals in drug development who require precise data and an understanding of the methodologies used to determine these properties.

Isotopic Composition of Naturally Occurring Samarium

Samarium (atomic number 62) is a rare earth element that occurs naturally as a mixture of seven isotopes.[1] Of these, five are stable (^{144}Sm , ^{149}Sm , ^{150}Sm , ^{152}Sm , and ^{154}Sm) and two are extremely long-lived radioisotopes (^{147}Sm and ^{148}Sm).[2] The most abundant isotope is ^{152}Sm , with a natural abundance of 26.75%.[2] The standard atomic weight of Samarium is 150.36(2) u.[3]

The detailed isotopic composition of naturally occurring Samarium is summarized in the table below.

Isotope	Relative Atomic Mass (Da)	Natural Abundance (atom %)	Nuclear Spin (I)	Half-life	Decay Mode
¹⁴⁴ Sm	143.9120065(21)	3.07(7)	0	Stable	-
¹⁴⁷ Sm	146.9149044(19)	14.99(18)	7/2	1.066 x 10 ¹¹ years	α
¹⁴⁸ Sm	147.9148292(19)	11.24(10)	0	6.3 x 10 ¹⁵ years	α
¹⁴⁹ Sm	148.9171921(18)	13.82(7)	7/2	Stable	-
¹⁵⁰ Sm	149.9172829(18)	7.38(1)	0	Stable	-
¹⁵² Sm	151.9197397(18)	26.75(16)	0	Stable	-
¹⁵⁴ Sm	153.9222169(20)	22.75(29)	0	Stable	-

Data sourced from NIST Physical Measurement Laboratory and other cited sources.[3][4]

Experimental Determination of Isotopic Composition

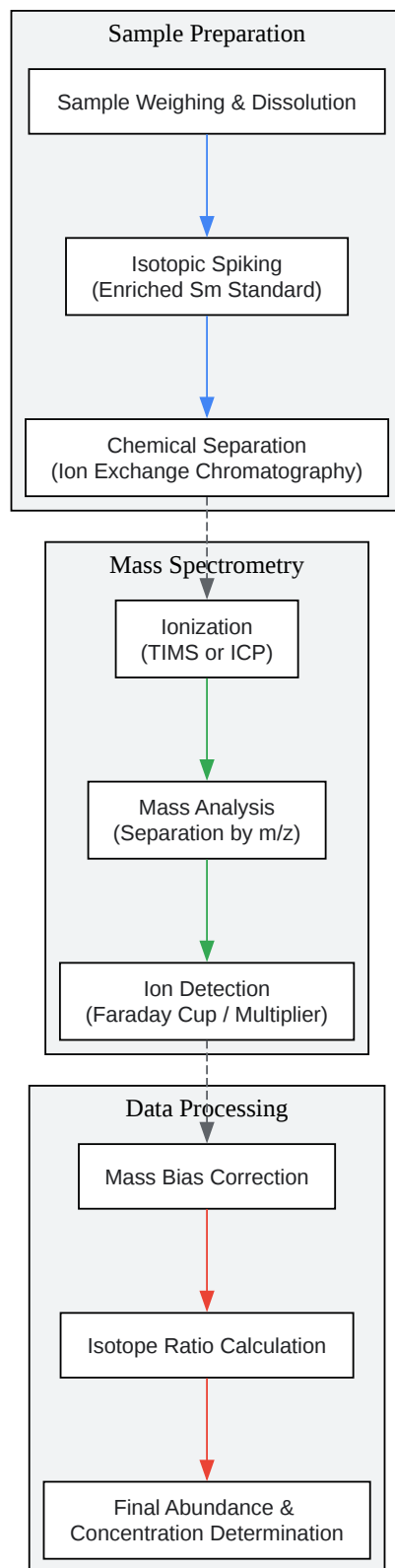
The precise determination of the isotopic abundance and atomic masses of elements like Samarium is primarily achieved through mass spectrometry techniques.[5] The most common and accurate methods employed for lanthanides are Inductively Coupled Plasma Mass Spectrometry (ICP-MS) and Thermal Ionization Mass Spectrometry (TIMS).[6]

A widely used approach for obtaining high-precision isotopic data is Isotope Dilution Mass Spectrometry (ID-MS). The general protocol involves the following steps:

- **Sample Preparation and Dissolution:** A precisely weighed aliquot of the Samarium-containing sample (e.g., from a geological formation or a purified chemical compound) is dissolved in a suitable acid mixture, often involving hydrofluoric and perchloric acids for silicate matrices.^[5]
- **Isotopic Spiking:** The dissolved sample is "spiked" with a known quantity of an enriched isotopic standard of Samarium.^[5] This spike has a non-natural, well-characterized isotopic composition. For instance, a solution highly enriched in ^{149}Sm could be used.
- **Chemical Separation and Purification:** The Samarium is chemically separated from the sample matrix to avoid isobaric interferences (interferences from isotopes of other elements with the same mass). This is typically accomplished using ion exchange chromatography.^[5] The process isolates a purified Samarium fraction.
- **Mass Spectrometric Analysis:** The purified Samarium fraction is introduced into a mass spectrometer.
 - **In TIMS:** The sample is loaded onto a metal filament (e.g., Rhenium or Tantalum). The filament is heated in the mass spectrometer's high-vacuum source, causing the Samarium to ionize.^[6]
 - **In ICP-MS:** The sample solution is nebulized into a fine aerosol and introduced into a high-temperature argon plasma (6,000-10,000 K).^[7] The plasma atomizes and ionizes the Samarium.
- **Ion Separation and Detection:** The generated ions are accelerated and guided into a mass analyzer (e.g., a magnetic sector). The analyzer separates the ions based on their mass-to-charge ratio. The abundance of each isotope is then measured using a detector system, such as a Faraday cup or an electron multiplier.^[7]
- **Data Correction and Calculation:** The measured isotope ratios are corrected for mass fractionation effects that can occur during the analysis. By knowing the precise amount and composition of the added spike and the measured ratios of the spiked sample, the original isotopic composition and concentration of Samarium in the sample can be calculated with high precision.^[8]

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for the determination of Samarium's isotopic composition using mass spectrometry.



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